

6,6-Diphenylhex-5-enal CAS number and IUPAC name

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Compound of Interest

Compound Name: 6,6-Diphenylhex-5-enal

Cat. No.: B15416152

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Technical Dossier: 6,6-Diphenylhex-5-enal

IUPAC Name: **6,6-diphenylhex-5-enal** CAS Number: Information not available

Executive Summary

This document addresses the inquiry for a comprehensive technical guide on **6,6-Diphenylhex-5-enal**. Despite a thorough search of chemical databases and scientific literature, no specific information, including a registered CAS number, experimental protocols, or quantitative data, could be found for this compound. This suggests that **6,6-Diphenylhex-5-enal** may be a novel or exceptionally rare chemical entity not yet characterized in published literature.

The structural name suggests a hexanal backbone with two phenyl groups attached to the sixth carbon and a double bond at the fifth carbon position. The absence of data prevents the fulfillment of a detailed technical whitepaper as requested.

Closest Related Compound

While no data exists for **6,6-Diphenylhex-5-enal**, information is available for a structurally related, simpler compound: (5E)-6-phenylhex-5-enal. This molecule differs by having only a single phenyl substituent.

Table 1: Physicochemical Properties of (5E)-6-phenylhex-5-enal

Property	Value
CAS Number	36884-77-2[1]
Molecular Formula	C ₁₂ H ₁₄ O[1]
Molar Mass	174.24 g/mol [1]

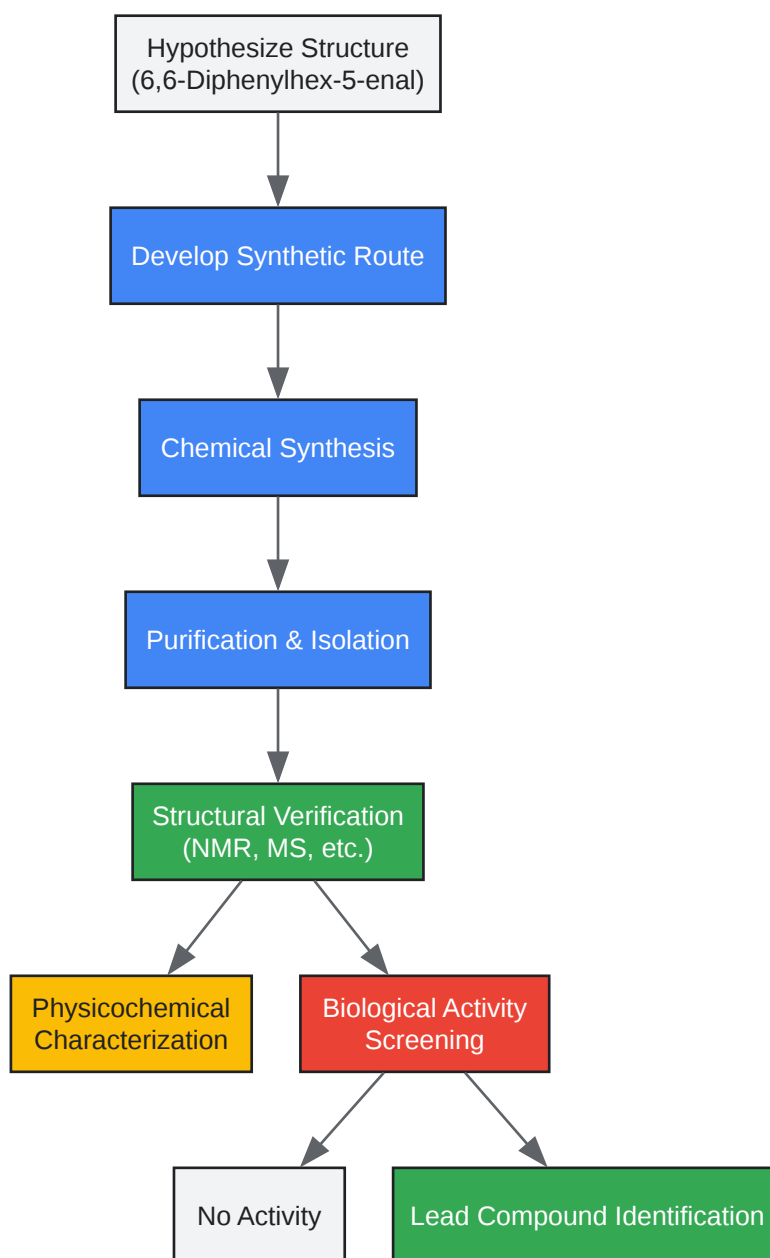
Considerations for Future Research

Given the lack of available information, any research or drug development professional interested in **6,6-Diphenylhex-5-enal** would be venturing into uncharted territory. The initial steps would require:

- Chemical Synthesis: Development of a novel synthetic pathway.
- Structural Elucidation: Confirmation of the synthesized structure using techniques such as NMR and mass spectrometry.
- Physicochemical Characterization: Determination of fundamental properties like melting point, boiling point, and solubility.
- Biological Screening: Initial assays to determine any biological activity.

Illustrative Logical Workflow for Novel Compound Investigation

The following diagram outlines a generalized workflow for the investigation of a new chemical entity like **6,6-Diphenylhex-5-enal**.



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Caption: A generalized workflow for the synthesis and initial investigation of a novel chemical compound.

Due to the absence of specific data for **6,6-Diphenylhex-5-enal**, the creation of detailed experimental protocols, data tables, or signaling pathway diagrams as per the initial request is not possible. The information provided serves to highlight the current void in scientific knowledge regarding this specific molecule and to offer a foundational roadmap for its potential future exploration.

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References

- 1. hex-5-enal | 764-59-0 [chemicalbook.com]
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